

3-Chloro-2-fluorobenzoyl fluoride chemical properties

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Compound of Interest

Compound Name: 3-Chloro-2-fluorobenzoyl fluoride

CAS No.: 85345-74-0

Cat. No.: B1612033

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An In-Depth Technical Guide to **3-Chloro-2-fluorobenzoyl Fluoride** (CAS 85345-74-0):
Properties, Synthesis, and Applications

Executive Summary

3-Chloro-2-fluorobenzoyl fluoride is a specialized acylating agent and a pivotal intermediate in the synthesis of complex organic molecules. Its unique substitution pattern, featuring both chlorine and fluorine atoms on the aromatic ring in addition to the highly reactive acyl fluoride moiety, makes it a valuable building block for researchers in medicinal chemistry, drug development, and materials science. The presence of halogens is known to significantly influence the pharmacokinetic and physicochemical properties of active pharmaceutical ingredients (APIs), making halogenated intermediates like this one highly sought after^{[1][2]}. This guide provides a comprehensive technical overview of its chemical properties, plausible synthetic routes, reactivity profile, and key applications, with a focus on the underlying chemical principles that guide its use in a research and development setting.

Physicochemical and Spectroscopic Profile

The precise characterization of a reagent is fundamental to its effective application. While extensive experimental data for **3-Chloro-2-fluorobenzoyl fluoride** is not broadly published, its properties can be reliably determined from available supplier data and predicted based on well-understood principles of physical organic chemistry and spectroscopy of analogous compounds.

Physical and Chemical Properties

The following table summarizes the core identifying and safety information for **3-Chloro-2-fluorobenzoyl fluoride**.

Property	Value	Source
CAS Number	85345-74-0	[3]
Molecular Formula	C ₇ H ₃ ClF ₂ O	Calculated
Formula Weight	176.55 g/mol	[3]
Purity	Typically ≥98%	[3]
GHS Hazard	H314: Causes severe skin burns and eye damage.	[3]
Classification	Corrosive, Lachrymatory	[3]

Spectroscopic Characterization (Predicted)

Spectroscopic analysis is essential for confirming the identity and purity of the compound. Based on data from structurally similar molecules like 3-fluorobenzoyl chloride and various difluorobenzoyl derivatives, the following spectral characteristics are anticipated[4].

Technique	Expected Features	Rationale and Comparative Insights
IR Spectroscopy	Strong C=O stretch (~1820-1850 cm ⁻¹); C-F stretch (~1250 cm ⁻¹); C-Cl stretch (~880 cm ⁻¹).	The carbonyl stretch of an acyl fluoride is characteristically at a higher wavenumber than its acyl chloride counterpart (~1770 cm ⁻¹) due to the greater electronegativity of fluorine[4].
¹ H NMR	Complex multiplets in the aromatic region (δ ≈ 7.5-8.2 ppm).	The three aromatic protons will exhibit complex splitting patterns due to coupling with each other and with the adjacent ¹⁹ F nucleus.
¹³ C NMR	Carbonyl carbon (δ ≈ 155-160 ppm, doublet due to ¹ JCF); Aromatic carbons (δ ≈ 115-140 ppm) showing complex C-F couplings.	The carbonyl carbon's chemical shift and its coupling to the acyl fluorine are diagnostic signals.
¹⁹ F NMR	Two distinct signals: one for the acyl fluoride (-COF) and one for the aromatic fluoride (Ar-F).	¹⁹ F NMR is the most definitive technique for confirming structure. The acyl fluoride signal will appear at a significantly different chemical shift from the aromatic fluorine, and their coupling constants can provide further structural information.
Mass Spectrometry	M ⁺ peak at m/z ≈ 176. Molecular ion peaks corresponding to ³⁵ Cl and ³⁷ Cl isotopes (3:1 ratio).	Key fragmentation would involve the loss of the -COF group, followed by other halogen losses.

Synthesis and Safe Handling

As a reactive intermediate, understanding its synthesis and proper handling procedures is critical for both safety and experimental success.

Proposed Synthetic Workflow

3-Chloro-2-fluorobenzoyl fluoride is most logically synthesized from its corresponding carboxylic acid, 3-chloro-2-fluorobenzoic acid (CAS 161957-55-7), a commercially available starting material[5][6]. A robust, two-step procedure is the most common pathway for preparing acyl fluorides.

Step 1: Formation of the Acyl Chloride Intermediate The carboxylic acid is first converted to the more reactive acyl chloride. Thionyl chloride (SOCl_2) is a widely used reagent for this transformation because the byproducts (SO_2 and HCl) are gaseous, which simplifies purification[7].

Step 2: Halogen Exchange (Halex) Reaction The crude 3-chloro-2-fluorobenzoyl chloride is then subjected to a halogen exchange reaction. A source of fluoride, such as potassium fluoride (KF), often in the presence of a phase-transfer catalyst, or alternative fluorinating agents like cyanuric fluoride, can be used to displace the chloride, yielding the final acyl fluoride. Acyl fluorides are generally more stable and less moisture-sensitive than their chloride counterparts, making them preferable for certain applications requiring controlled reactivity.

Caption: Proposed two-step synthesis of **3-Chloro-2-fluorobenzoyl fluoride**.

Detailed Experimental Protocol

Protocol: Synthesis of **3-Chloro-2-fluorobenzoyl Fluoride**

- Step 1: Chlorination.
 - To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-chloro-2-fluorobenzoic acid (1.0 eq).
 - Under an inert atmosphere (N_2 or Ar), add thionyl chloride (1.5 eq) either neat or in an anhydrous solvent like toluene[7].

- Heat the mixture to reflux and stir for 2-4 hours, monitoring the reaction by the cessation of HCl gas evolution.
- Allow the reaction to cool to room temperature. Carefully remove the excess thionyl chloride and solvent under reduced pressure. The resulting crude 3-chloro-2-fluorobenzoyl chloride is typically used directly in the next step.
- Step 2: Fluorination.
 - Dissolve the crude acyl chloride from Step 1 in an anhydrous polar aprotic solvent (e.g., acetonitrile).
 - Add spray-dried potassium fluoride (2.0 eq) and a catalytic amount of a phase-transfer catalyst (e.g., 18-crown-6).
 - Heat the suspension to reflux and monitor the reaction progress using GC-MS or ^{19}F NMR to observe the disappearance of the starting acyl chloride.
 - Upon completion, cool the reaction, filter off the inorganic salts (KCl and excess KF), and remove the solvent from the filtrate under reduced pressure.
 - The crude product can be purified by vacuum distillation to yield pure **3-chloro-2-fluorobenzoyl fluoride**.

Safety and Handling

As a corrosive and lachrymatory compound, strict safety protocols must be followed[3].

- Engineering Controls: Always handle this reagent inside a certified chemical fume hood to avoid inhalation of vapors[8][9]. An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical splash goggles with a face shield[5][8].
- Incompatibilities: The compound reacts violently with water and other protic solvents (hydrolysis back to the carboxylic acid), strong bases, and alcohols[8][9]. Store in a tightly

sealed container under an inert atmosphere in a cool, dry, and well-ventilated area away from incompatible materials.

Chemical Reactivity and Applications

The utility of **3-chloro-2-fluorobenzoyl fluoride** stems from the high electrophilicity of its carbonyl carbon, making it an excellent agent for nucleophilic acyl substitution reactions.

Mechanism of Action: Nucleophilic Acyl Substitution

The primary reaction pathway involves the attack of a nucleophile (e.g., an amine or alcohol) on the carbonyl carbon, proceeding through a tetrahedral intermediate. The fluoride ion is an excellent leaving group, facilitating the reformation of the carbonyl double bond and yielding the acylated product.

Caption: General mechanism of nucleophilic acyl substitution.

Applications in Drug Discovery and Materials Science

The 3-chloro-2-fluorobenzoyl moiety is a key structural motif in several advanced molecular targets. The acyl fluoride serves as the reactive handle to introduce this group during synthesis.

- **Pharmaceutical Intermediates:** The parent structure, 3-chloro-2-fluorobenzoic acid, is explicitly used as a building block for active pharmaceutical ingredients (APIs), including potent Aurora A kinase inhibitors[6]. The conversion of the acid to the acyl fluoride provides a highly efficient means of forming amide bonds with complex amine scaffolds common in kinase inhibitor design. Furthermore, the related 3-chloro-2-fluorobenzyl group is a cornerstone of the HIV integrase inhibitor Elvitegravir, highlighting the pharmacological importance of this substitution pattern[10].
- **^{19}F NMR Probes and Ligands:** The carboxylic acid precursor is used to create ^{19}F NMR probes for metabolomics studies and to synthesize ligands for metal-organic frameworks (MOFs)[6]. The acyl fluoride would be the ideal intermediate for covalently attaching this "fluorine tag" to other molecules, such as peptides or polymers, enabling their study and quantification via ^{19}F NMR.

- Agrochemicals and Specialty Polymers: Like its parent acid, the acyl fluoride is a versatile precursor for creating new herbicides and pesticides[11]. It can also be used to incorporate the 3-chloro-2-fluorobenzoyl group into specialty polymers, potentially enhancing properties like thermal stability or flame resistance.

Conclusion

3-Chloro-2-fluorobenzoyl fluoride is more than a simple chemical reagent; it is an enabling tool for advanced synthetic chemistry. Its value lies in its capacity to cleanly and efficiently introduce the pharmacologically and materially significant 3-chloro-2-fluorobenzoyl group into target molecules. While its handling requires care due to its corrosive nature, its controlled reactivity compared to other acyl halides offers a distinct advantage in complex, multi-step syntheses. For researchers and drug development professionals, a thorough understanding of its properties, synthesis, and reactivity is key to unlocking its full potential in the creation of next-generation pharmaceuticals and advanced materials.

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